

GDC-0623: A Technical Overview of a Potent and Selective MEK1 Inhibitor

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Compound of Interest

Compound Name: GDC-0623

Cat. No.: B612207

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical guide to **GDC-0623** (also known as RG-7421), a potent and selective, ATP-uncompetitive inhibitor of MEK1. The information presented herein is intended for research, scientific, and drug development professionals interested in the chemical properties, biological activity, and experimental evaluation of this compound.

Chemical Structure and Properties

GDC-0623 is a member of the imidazopyridine class of organic compounds.^[1] Its chemical structure is characterized by a core imidazo[1,5-a]pyridine ring system with substitutions at positions 5 and 6.^[1]

Chemical Structure Diagram:

Caption: 2D chemical structure of **GDC-0623**.

Physicochemical Properties

A summary of the key physicochemical properties of **GDC-0623** is provided in the table below.

Property	Value	Reference
IUPAC Name	5-(2-fluoro-4-iodoanilino)-N-(2-hydroxyethoxy)imidazo[1,5-a]pyridine-6-carboxamide	[2][3][4]
Molecular Formula	C ₁₆ H ₁₄ FIN ₄ O ₃	[2][3][4][5][6]
Molecular Weight	456.21 g/mol	[4][5][6][7][8][9]
Exact Mass	456.0095 g/mol	[3][9]
CAS Number	1168091-68-6	[2][3][4][5][6][8][9][10][11]
SMILES	<chem>C1=CC(=C(C=C1)F)NC2=C(C=CC3=CN=CN32)C(=O)NOCCO</chem>	[2][3][5][10]
Appearance	Light yellow to gray solid	[5]
Solubility	DMSO: ≥16.85 mg/mL, Ethanol: ≥2.69 mg/mL (with sonication), Water: Insoluble	[4][10][12]

Biological Properties

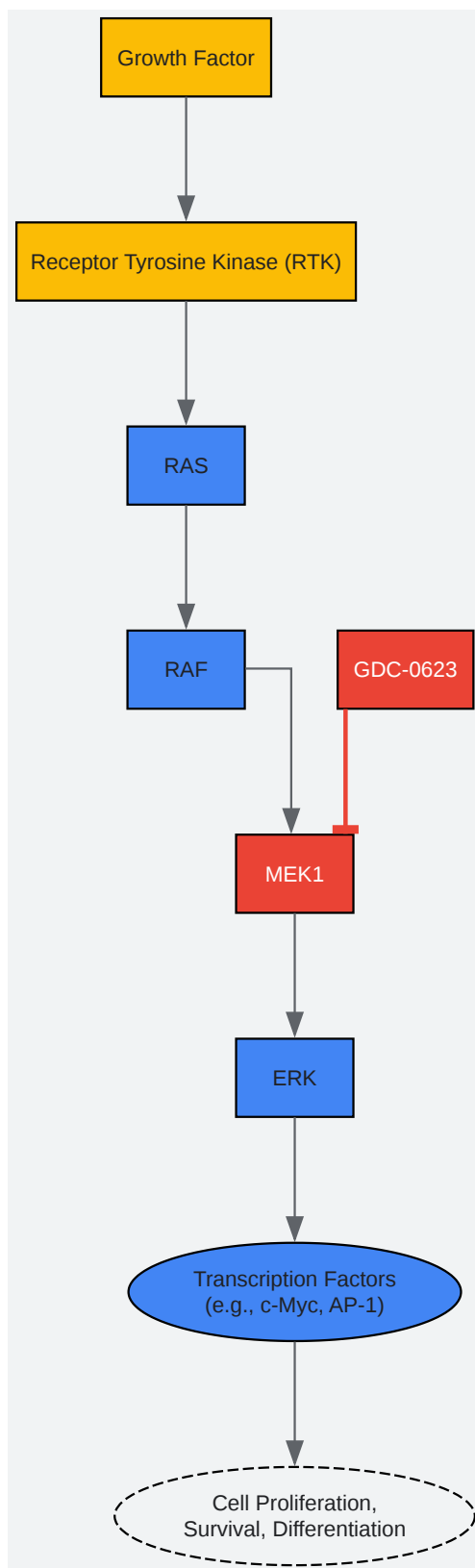
GDC-0623 is a potent inhibitor of MEK1, a key kinase in the RAS/RAF/MEK/ERK signaling pathway.[3][5][13] It functions as an ATP-uncompetitive inhibitor, meaning it does not compete with ATP for binding to the enzyme.[1][5][7][8][9][10][11][12][14][15] This mode of action contributes to its high potency and selectivity.

Biological Parameter	Value	Cell Line/System	Reference
Ki (MEK1)	0.13 nM	In vitro kinase assay	[1][5][7][8][9][10][12][14]
EC ₅₀	7 nM	A375 (BRAFFV600E)	[5][8][9][12]
EC ₅₀	42 nM	HCT116 (KRAS G13D)	[5][8][9][12]
Tumor Growth Inhibition	102%	A375 xenograft model (40 mg/kg, p.o.)	[4][7]
Tumor Growth Inhibition	115%	HCT116 xenograft model (40 mg/kg, p.o.)	[4][7][10][12]
Tumor Growth Inhibition	120%	MiaPaCa-2 xenograft model (40 mg/kg, p.o.)	[4][7][8][10][12][14]

Mechanism of Action: Targeting the RAS/RAF/MEK/ERK Signaling Pathway

GDC-0623 exerts its anti-tumor activity by inhibiting MEK1 in the RAS/RAF/MEK/ERK signaling cascade. This pathway is a critical regulator of cell proliferation, differentiation, and survival.[1][3][9] Dysregulation of this pathway, often through mutations in BRAF or KRAS, is a common driver of tumorigenesis.[3] By inhibiting MEK1, **GDC-0623** prevents the phosphorylation and activation of ERK1/2, thereby blocking downstream signaling and inhibiting tumor cell growth.[1][3]

RAS/RAF/MEK/ERK Signaling Pathway Diagram:



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Caption: Inhibition of MEK1 by **GDC-0623** in the RAS/RAF/MEK/ERK pathway.

Experimental Protocols

This section details key experimental methodologies for the evaluation of **GDC-0623**.

In Vitro MEK1 Kinase Assay

This protocol describes a method to determine the in vitro inhibitory activity of **GDC-0623** against MEK1.

Methodology:

- Preparation of Reagents:
 - Kinase Buffer: 20 mM MOPS (pH 7.2), 25 mM β -glycerol phosphate, 5 mM EGTA, 1 mM sodium orthovanadate, 1 mM DTT, 100 μ M ATP, and 15 mM $MgCl_2$.[\[4\]](#)[\[10\]](#)[\[12\]](#)
 - Enzymes: Purified inactive recombinant MEK1, active BRAF (or other upstream activators like CRAF or BRAF V600E), and inactive recombinant ERK2.[\[4\]](#)[\[10\]](#)[\[12\]](#)
 - **GDC-0623**: Prepare a stock solution in DMSO and dilute to desired concentrations in kinase buffer.
- Assay Procedure:
 - Pre-incubate 0.14 μ M of inactive MEK1 with varying concentrations of **GDC-0623** in 15 μ L of kinase buffer for 10 minutes at 30°C.[\[4\]](#)[\[10\]](#)[\[12\]](#)
 - Initiate the kinase reaction by adding 1 ng of an active upstream kinase (e.g., BRAF V600E) and 0.5 μ g of inactive ERK2 to a final volume of 20 μ L.[\[4\]](#)[\[10\]](#)[\[12\]](#)
 - Incubate the reaction mixture for 30 minutes at 30°C.[\[4\]](#)[\[10\]](#)[\[12\]](#)
 - Stop the reaction by adding Laemmli sample buffer.[\[4\]](#)[\[10\]](#)[\[12\]](#)
- Analysis:
 - Separate the proteins by SDS-PAGE.[\[4\]](#)[\[10\]](#)[\[12\]](#)
 - Transfer the proteins to a nitrocellulose or PVDF membrane.

- Probe the membrane with a primary antibody specific for phosphorylated MEK (p-MEK).
- Visualize the immunoreactive proteins using a chemiluminescent substrate.[\[4\]](#)[\[10\]](#)[\[12\]](#)
- Quantify the p-MEK signal to determine the extent of inhibition by **GDC-0623** and calculate the K_i value.

Cell-Based Proliferation Assay

This protocol outlines a method to assess the effect of **GDC-0623** on the proliferation of cancer cell lines.

Methodology:

- Cell Culture:
 - Culture human cancer cell lines (e.g., A375 with BRAF V600E mutation, HCT116 with KRAS G13D mutation) in appropriate media supplemented with fetal bovine serum and antibiotics.
- Assay Procedure:
 - Seed the cells into 96-well plates at a predetermined density and allow them to adhere overnight.
 - Treat the cells with a serial dilution of **GDC-0623** (typically ranging from picomolar to micromolar concentrations) for a specified period (e.g., 72 hours).
 - Include a vehicle control (DMSO) and a positive control for inhibition of proliferation.
- Analysis:
 - Assess cell viability using a colorimetric or fluorometric assay (e.g., MTS, CellTiter-Glo®).
 - Measure the absorbance or fluorescence according to the assay manufacturer's instructions.
 - Calculate the percentage of cell growth inhibition relative to the vehicle control.

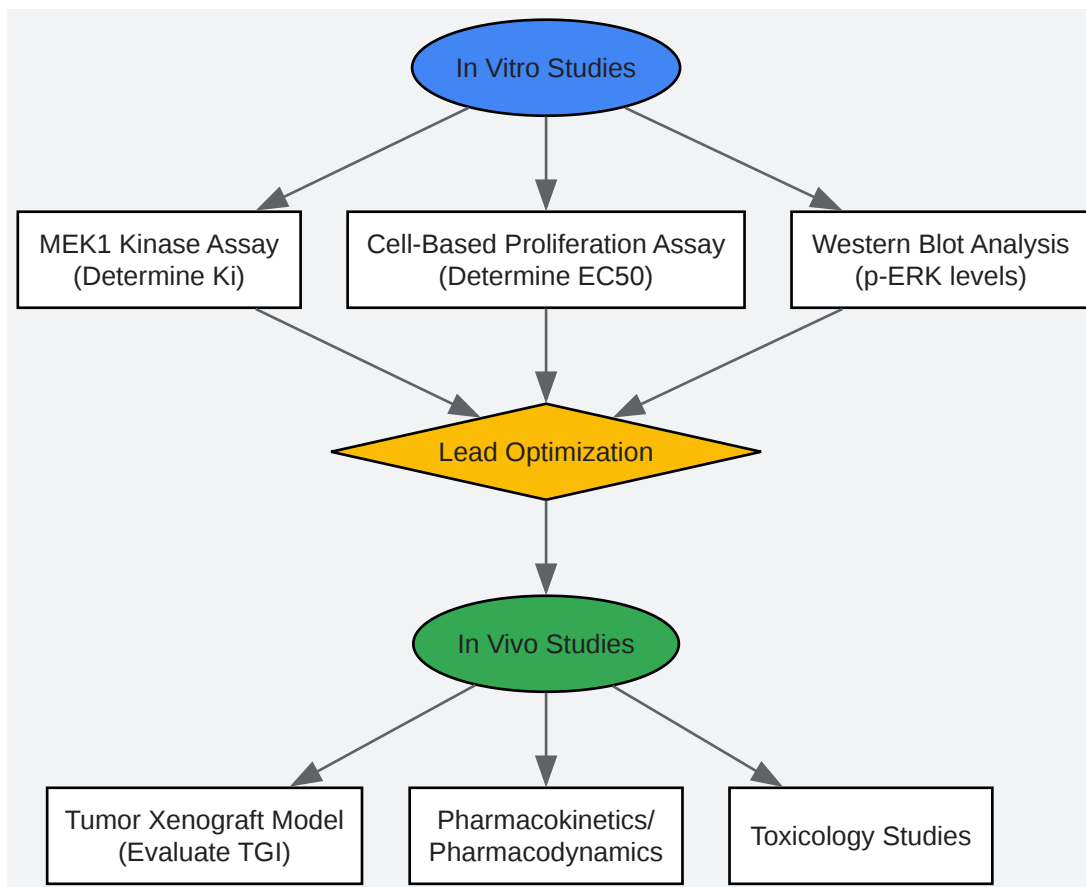
- Determine the EC₅₀ value by fitting the dose-response data to a sigmoidal curve.

In Vivo Tumor Xenograft Study

This protocol provides a general framework for evaluating the anti-tumor efficacy of **GDC-0623** in a mouse xenograft model.

Methodology:

- Animal Model:
 - Use immunodeficient mice (e.g., nude or NOD/SCID).
 - Implant human cancer cells (e.g., A375, HCT116, MiaPaCa-2) subcutaneously into the flank of the mice.
 - Allow the tumors to grow to a palpable size (e.g., 100-200 mm³).
- Treatment:
 - Randomize the tumor-bearing mice into treatment and control groups.
 - Prepare **GDC-0623** in a suitable vehicle for oral administration (e.g., a solution containing DMSO, PEG300, Tween-80, and saline).[\[8\]](#)
 - Administer **GDC-0623** orally (p.o.) to the treatment group at a specified dose (e.g., 40 mg/kg) and schedule (e.g., daily).[\[4\]](#)[\[7\]](#)[\[8\]](#)[\[10\]](#)[\[12\]](#)[\[14\]](#)
 - Administer the vehicle to the control group.
- Analysis:
 - Measure the tumor volume and body weight of the mice regularly (e.g., twice a week).
 - At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., histopathology, biomarker analysis).
 - Calculate the tumor growth inhibition (TGI) as a percentage relative to the control group.

Experimental Workflow for **GDC-0623** Evaluation:[Click to download full resolution via product page](#)**Need Custom Synthesis?**

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